

# Understanding the Oxidation State of Nickel in Nickel Dichromate: A Technical Guide

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## Compound of Interest

Compound Name: Nickel dichromate

Cat. No.: B099472

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This guide provides a detailed analysis of the oxidation state of nickel in **nickel dichromate**, intended for researchers, scientists, and professionals in drug development.

## Introduction to Nickel Dichromate

**Nickel dichromate** is an inorganic compound with the chemical formula  $\text{NiCr}_2\text{O}_7$ [1][2][3][4]. It is an ionic compound composed of nickel cations and dichromate anions. Understanding the oxidation states of the constituent elements is fundamental to comprehending its chemical properties and reactivity.

## Determination of Oxidation States

The oxidation state of an atom in a compound represents its degree of oxidation and is the hypothetical charge that an atom would have if all bonds to atoms of different elements were 100% ionic. The determination of oxidation states follows a set of established rules.

The following protocol outlines the rules-based method for determining the oxidation states of each element in **nickel dichromate**:

- **Overall Charge Neutrality:** The sum of the oxidation states of all atoms in a neutral compound is zero[5][6][7]. **Nickel dichromate** ( $\text{NiCr}_2\text{O}_7$ ) is a neutral compound.
- **Identify Constituent Ions:** **Nickel dichromate** is formed from the nickel(II) ion ( $\text{Ni}^{2+}$ ) and the dichromate ion ( $\text{Cr}_2\text{O}_7^{2-}$ )[2][4].

- Oxidation State of Monatomic Ions: For a monatomic ion, the oxidation state is equal to the charge of the ion[5][8][9]. Therefore, the oxidation state of the nickel ion ( $\text{Ni}^{2+}$ ) is +2.
- Known Oxidation State of Oxygen: Oxygen, in most of its compounds, has an oxidation state of -2[5][7][10].
- Calculate the Oxidation State of Chromium: The sum of the oxidation states of all atoms in a polyatomic ion is equal to the charge of the ion[5][6][7]. For the dichromate ion ( $\text{Cr}_2\text{O}_7^{2-}$ ):
  - Let the oxidation state of chromium be 'x'.
  - There are two chromium atoms and seven oxygen atoms.
  - The equation is:  $(2 * x) + (7 * -2) = -2$ [11][12].
  - Solving for x:  $2x - 14 = -2$ , which gives  $2x = +12$ , and therefore  $x = +6$ .
  - Thus, the oxidation state of chromium in the dichromate ion is +6[11][13].

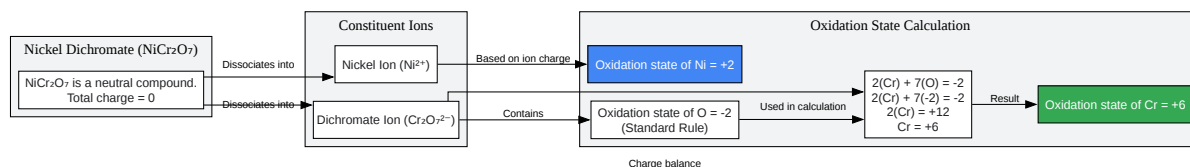
## Data Presentation: Summary of Oxidation States

The oxidation states of the elements in **nickel dichromate** are summarized in the table below for clarity and easy comparison.

Element (Symbol)	Ion	Oxidation State
Nickel (Ni)	$\text{Ni}^{2+}$	+2
Chromium (Cr)	$\text{Cr}_2\text{O}_7^{2-}$	+6
Oxygen (O)	$\text{Cr}_2\text{O}_7^{2-}$	-2

## Visualization of the Determination Process

The logical workflow for determining the oxidation state of nickel in **nickel dichromate** is illustrated in the following diagram.



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### *Workflow for determining oxidation states in $\text{NiCr}_2\text{O}_7$ .*

In conclusion, by applying the fundamental rules of assigning oxidation states, the oxidation state of nickel in **nickel dichromate** is determined to be +2, while chromium exists in its +6 oxidation state.

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